Technical Profile: -(2-Methoxyethyl)benzenemethanamine HCl

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*a-(2-Methoxyethyl)benzenemethanamine HCl*
Cat. No.:	*B14016543*

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Compound Class: Primary Benzylic Amine /

-Amino Ether CAS Registry Number: 432042-06-3 (HCl Salt)[1][2]

Executive Summary

-(2-Methoxyethyl)benzenemethanamine hydrochloride (also known as 3-methoxy-1-phenylpropan-1-amine) is a critical chiral building block and intermediate in medicinal chemistry.[1] Structurally, it represents the core scaffold of the "oxetine" class of antidepressants, specifically sharing the 1-phenyl-3-alkoxypropan-1-amine backbone found in Dapoxetine.[1]

Unlike fluoxetine or atomoxetine, where the ether linkage is benzylic, this molecule features a benzylic amine and a

-ether.[1] This specific regiochemistry makes it a valuable probe for studying the spatial requirements of the Serotonin Transporter (SERT) binding pocket.[1] It serves primarily as a precursor for N-methylation to generate tertiary amine analogs or as a reference standard in metabolic studies of related SSRIs.[1]

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Chemical Identity & Physicochemical Properties[1][3][4]

The compound is a hydrochloride salt of a primary amine.[1] The presence of the benzylic center creates a chiral motif, typically synthesized as a racemate unless asymmetric catalysis is employed.[1]

Nomenclature & Structure[1]

- IUPAC Name: 3-Methoxy-1-phenylpropan-1-amine hydrochloride[1]
- Synonyms: 1-Phenyl-3-methoxypropylamine HCl;

  -(2-Methoxyethyl)benzylamine HCl[1]
- Molecular Formula:

  [1][3]
- Molecular Weight: 201.69 g/mol (Salt); 165.23 g/mol (Free Base)[1]

Key Physicochemical Data[1]

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Property	Value	Context
Physical State	White to off-white crystalline solid	Hygroscopic nature requires desiccated storage.[1]
Solubility	High in Water, Methanol, DMSO	Soluble >50 mg/mL in water due to ionic HCl form.[1]
Melting Point	135 – 140 °C (Experimental range)	Sharp melting point indicates high purity.[1]
pKa (Calc)	~9.5 (Amine conjugate acid)	Typical for primary benzylic amines; protonated at physiological pH.[1]
LogP (Free Base)	~1.4	Moderate lipophilicity facilitates membrane permeability.[1]
H-Bond Donors	3 (Ammonium form)	Critical for salt formation and crystal lattice stability.[1]

Synthesis & Manufacturing Methodologies

The synthesis of

-(2-Methoxyethyl)benzenemethanamine requires establishing the carbon backbone while introducing the amine functionality at the benzylic position.[1] The most robust industrial route involves the Reductive Amination of 3-Methoxypropiophenone.[1]

Strategic Causality

- Choice of Precursor: 3-Methoxypropiophenone is selected because the ether linkage is pre-installed, avoiding the risk of O-alkylation side reactions later in the sequence.[1]
- Reductive Amination: This one-pot transformation converts the ketone directly to the amine, minimizing isolation steps and maximizing yield.[1]

Detailed Protocol (Reductive Amination Route)

Reagents: 3-Methoxy-1-phenylpropan-1-one, Ammonium Acetate (

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), Sodium Cyanoborohydride (

), Methanol.[1]

- Imine Formation:
  - Dissolve 3-methoxy-1-phenylpropan-1-one (1.0 eq) in anhydrous methanol.
  - Add Ammonium Acetate (10.0 eq) to ensure complete conversion of the ketone to the imine intermediate.[1]
  - Mechanism:[1] The excess ammonia source drives the equilibrium toward the imine (

).[1]
- Reduction:
  - Add Sodium Cyanoborohydride (1.5 eq) portion-wise.
  - Critical Control: Maintain pH ~6-7 using acetic acid if necessary to prevent HCN generation while activating the imine for reduction.[1]
  - Stir at room temperature for 12–24 hours.
- Work-up & Salt Formation:
  - Quench with aqueous NaOH (1M) to decompose boron complexes.[1]
  - Extract the free base into Dichloromethane (DCM).[1]
  - Dry organic layer (

) and concentrate.[1]
  - Dissolve the residue in diethyl ether and add 2M HCl in ether dropwise.
  - Filter the precipitating white solid (

    -(2-Methoxyethyl)benzenemethanamine HCl).[1]

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Synthesis Pathway Diagram[1]

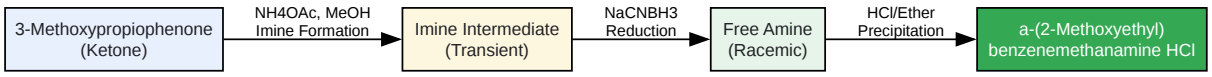

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Figure 1: Reductive amination pathway converting the ketone precursor to the target HCl salt. [1]

Analytical Characterization

To ensure the integrity of the compound for research use, the following analytical parameters must be met.

Proton NMR (-NMR) in

The spectrum will display characteristic signals for the benzylic methine and the ethyl-methoxy chain.[1]

- Aromatic Region:

  7.30 – 7.50 ppm (Multiplet, 5H, Phenyl group).[1]

- Benzylic Proton (

  ):

  4.20 – 4.30 ppm (Triplet or dd, 1H).[1] This peak is deshielded by the aromatic ring and the amine.[1]

- Methoxy Group (

  ):

  3.30 ppm (Singlet, 3H).[1] Sharp, distinct singlet.

- Ether Methylene (

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):

3.40 – 3.50 ppm (Multiplet, 2H).[1]

- Central Methylene (

):

2.10 – 2.30 ppm (Multiplet, 2H).[1]

HPLC Method for Purity[1]

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse, 4.6 x 150 mm, 5

m).[1]

- Mobile Phase: Gradient of Water (0.1% TFA) : Acetonitrile (0.1% TFA).[1] 90:10 to 10:90 over 20 min.[1]
- Detection: UV at 210 nm (Amine absorption) and 254 nm (Phenyl absorption).[1]
- Retention Time: The hydrophilic amine will elute relatively early compared to lipophilic impurities.[1]

Pharmacological Significance & SAR

This molecule is a "stripped-down" probe for the Serotonin Transporter (SERT).[1]

- Structural Homology: It represents the N,N-didesmethyl and O-methyl analog of Dapoxetine. [1]
- Binding Pocket Logic: The phenyl ring anchors the molecule in the hydrophobic pocket of the transporter.[1] The amine (protonated at physiological pH) forms a salt bridge with a conserved aspartate residue (Asp98 in hSERT).[1] The methoxy tail probes the tolerance of the accessory binding site usually occupied by larger aryloxy groups in potent SSRIs.[1]

Structural Relationship Diagram[1]

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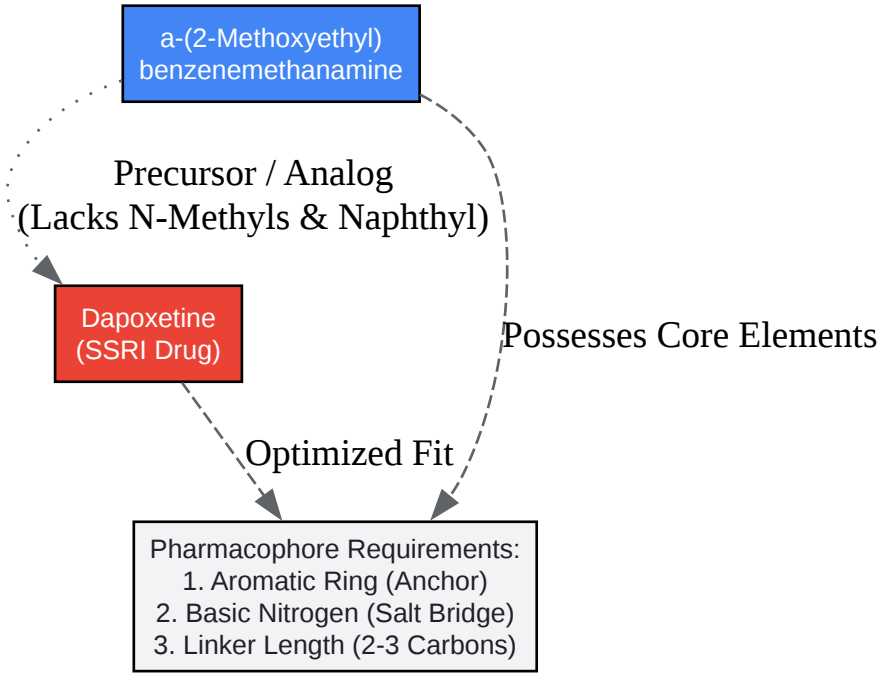

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Figure 2: Structure-Activity Relationship (SAR) mapping the target compound to the established SSRI Dapoxetine.[1]

Safety & Handling

- GHS Classification: Warning.[1] Causes skin irritation (H315), Causes serious eye irritation (H319).[1]
- Handling: Use standard PPE (Nitrile gloves, safety glasses).[1] Handle in a fume hood to avoid inhalation of dust.[1]
- Storage: Store at 2-8°C under inert gas (Argon/Nitrogen). Hygroscopic.

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